

Preparation of a 50 mM CABS Buffer Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Cyclohexylamino)butane-1-sulfonic acid

Cat. No.: B062748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a 50 millimolar (mM) solution of CABS (4-(Cyclohexylamino)-1-butanedisulfonic acid) buffer. CABS is a zwitterionic buffer effective in the alkaline pH range, making it a valuable tool for various biochemical and molecular biology applications.

Introduction

CABS, also known as 4-(Cyclohexylamino)-1-butanedisulfonic acid, is a biological buffer with a pKa of 10.7 at 25°C.^[1] It is particularly useful for maintaining a stable pH in the range of 10.0 to 11.4.^{[1][2][3][4]} Its properties make it suitable for a variety of applications, including enzyme assays, protein purification, and electrophoresis.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of CABS is crucial for accurate buffer preparation. The key properties are summarized in the table below.

Property	Value	Reference
Full Chemical Name	4-(Cyclohexylamino)-1-butanesulfonic acid	[2][5]
Molecular Weight	235.34 g/mol	[2][5][6]
pKa (25 °C)	10.7	[1]
Useful pH Range	10.0 - 11.4	[1][2][3][4]
Appearance	White powder	[5]

Experimental Protocol: Preparation of 1 L of 50 mM CABS Buffer

This protocol outlines the step-by-step procedure for preparing 1 liter of a 50 mM CABS buffer solution.

Materials and Reagents

- CABS (4-(Cyclohexylamino)-1-butanesulfonic acid) powder (Molecular Weight: 235.34 g/mol)
- Deionized or distilled water (ddH₂O)
- 1 M Sodium Hydroxide (NaOH) solution for pH adjustment
- Beaker (1 L)
- Graduated cylinder
- Magnetic stirrer and stir bar
- pH meter
- Volumetric flask (1 L)
- Weighing scale

- Spatula

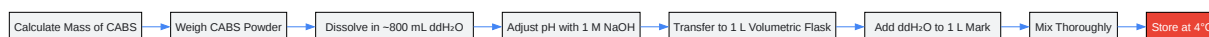
Procedure

- Calculate the required mass of CABS: To prepare 1 liter of a 50 mM solution, the required mass of CABS is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.050 \text{ mol/L} \times 1 \text{ L} \times 235.34 \text{ g/mol} = 11.767 \text{ g}$
- Dissolve the CABS powder:
 - Place approximately 800 mL of deionized water into a 1 L beaker.
 - Add a magnetic stir bar to the beaker and place it on a magnetic stirrer.
 - Carefully weigh out 11.767 g of CABS powder and add it to the water while stirring.
 - Continue stirring until the CABS powder is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Immerse the pH electrode in the CABS solution.
 - Slowly add 1 M NaOH solution dropwise while continuously monitoring the pH.
 - Continue adding NaOH until the desired pH within the buffer's effective range (e.g., pH 10.5) is reached. Be cautious not to overshoot the target pH.
- Final Volume Adjustment:
 - Once the desired pH is achieved, carefully transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred.

- Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
 - The buffer solution is now ready for use. For long-term storage, filter-sterilize the buffer and store it at 4°C.

Workflow Diagram

The following diagram illustrates the workflow for preparing the 50 mM CABS buffer solution.



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of a 50 mM CABS buffer solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to prepare CAPS buffer 0.2M pH11 - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 2. bostonbioproducts.com [bostonbioproducts.com]
- 3. Is the pH and concentration of CAPS buffer solution related - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 4. Khan Academy [khanacademy.org]

- 5. scbt.com [scbt.com]
- 6. CABS Buffer - Produtos - Hopax Fine Chemicals [hopaxfc.com]
- To cite this document: BenchChem. [Preparation of a 50 mM CABS Buffer Solution: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062748#how-to-make-a-50-mm-cabs-buffer-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com